

Phenylcarbylamine Chloride: A Technical and Historical Guide for Scientific Professionals

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Compound of Interest

Compound Name: Phenylcarbylamine chloride

CAS No.: 622-44-6

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An In-depth Examination of a First-Generation Chemical Warfare Agent

This guide provides a comprehensive technical and historical overview of **phenylcarbylamine chloride**, a potent lachrymatory and respiratory irritant employed as a chemical warfare agent. Intended for researchers, scientists, and professionals in drug development, this document delves into the compound's chemical properties, synthesis, toxicological effects, and its historical context within the arsenal of World War I.

Introduction: A Relic of Early Chemical Warfare

Phenylcarbylamine chloride, also known by its German military designation "K-Stoff," emerged during the nascent stages of chemical warfare in World War I.^{[1][2]} It is a pale-yellow, oily liquid with a characteristic pungent, onion-like odor.^{[3][4]} Classified as a lung irritant and a lachrymatory agent, its primary tactical purpose was to incapacitate enemy soldiers by causing severe irritation to the eyes and respiratory tract.^{[1][4]} While overshadowed in historical accounts by more notorious agents like mustard gas and phosgene, **phenylcarbylamine chloride** represents a significant step in the development of chemical weapons during the early 20th century.^{[5][6][7]}

Chemical and Physical Characteristics

Phenylcarbylamine chloride, with the chemical formula $C_7H_5Cl_2N$, belongs to the isocyanide dichloride class of compounds.^[1] Its molecular structure features a phenyl group attached to a nitrogen atom, which is double-bonded to a carbon atom bearing two chlorine atoms.

Property	Value	Source(s)
Molecular Formula	$C_7H_5Cl_2N$	^[1]
Molar Mass	174.02 g/mol	^[1]
Appearance	Pale-yellow, oily liquid	^[3] ^[4]
Odor	Pungent, onion-like	^[3] ^[4]
Boiling Point	210 °C (410 °F; 483 K) at 760 mmHg	^[1]
Melting Point	-19.5 °C (-3.1 °F; 253.6 K)	^[1]
Solubility	Insoluble in water; soluble in alcohol	^[3]

Synthesis and Reactivity

The primary method for the synthesis of **phenylcarbylamine chloride** is through the chlorination of phenyl isothiocyanate.^[1] This reaction is a direct and relatively straightforward process for producing the agent.

Experimental Protocol: Synthesis of Phenylcarbylamine Chloride

The following protocol details the laboratory-scale synthesis of **phenylcarbylamine chloride** from phenyl isothiocyanate.

Materials:

- Phenyl isothiocyanate

- Chloroform
- Chlorine gas
- Round-bottom flask with a gas inlet tube
- Ice-water bath
- Distillation apparatus

Procedure:

- Prepare a solution of 15 g of phenyl isothiocyanate in 20 g of chloroform in a round-bottom flask equipped with a gas inlet tube.[8]
- Cool the reaction mixture using an ice-water bath.[8]
- Saturate the cooled solution with chlorine gas by bubbling it through the gas inlet tube for approximately 2 hours.[8]
- Monitor the reaction mixture until its color turns greenish-yellow, indicating the completion of the chlorination.[8]
- Stop the flow of chlorine gas.
- Distill off the chloroform and the sulfur dichloride byproduct.[8]
- Fractionally distill the residue, collecting the fraction between 200°C and 215°C.[8]
- For additional purification, perform a further distillation under reduced pressure. The expected yield of **phenylcarbylamine chloride** is 80-90%.[8]

Caption: Synthesis of **Phenylcarbylamine Chloride**.

Toxicology and Mechanism of Action

Phenylcarbylamine chloride is highly toxic and exerts its effects through inhalation and skin absorption.[3] Its primary toxicological impact is as a potent irritant to the mucous membranes

of the eyes and respiratory tract.[4]

Physiological Effects

Exposure to **phenylcarbylamine chloride** leads to a rapid onset of symptoms, including:

- Lachrymation: Severe tearing and eye irritation.
- Respiratory Distress: Coughing, wheezing, and shortness of breath.[4]
- Pulmonary Edema: In high concentrations, it can cause the accumulation of fluid in the lungs, which can be fatal.

The biochemical mechanism of action is believed to involve the reaction of the isocyanide dichloride group with nucleophilic biomolecules, such as proteins and enzymes. This interaction can disrupt cellular function and lead to the inflammatory responses observed in the eyes and lungs. While specific molecular targets have not been extensively elucidated in publicly available literature, the reactivity of the $\text{N}=\text{CCl}_2$ group suggests that it can readily acylate amino, sulfhydryl, and hydroxyl groups on proteins, leading to their inactivation and cellular damage.

Caption: Postulated Mechanism of **Phenylcarbylamine Chloride** Toxicity.

Historical Context in World War I

The use of chemical weapons in World War I escalated from simple irritants to lethal agents.[6] [9] **Phenylcarbylamine chloride**, designated "K-Stoff" by the German military, was part of this early development of chemical warfare.[1] The term "Stoff," German for "substance," was a common prefix for chemical agents, with letters denoting different compounds.[10] It is important to note that the designation "K-Stoff" has also been associated with other chemical agents, such as methyl chloroformate, leading to some historical ambiguity that requires careful contextual analysis of military records.[11][12]

Germany was a pioneer in the large-scale deployment of chemical weapons, beginning with the use of tear gases in 1914 and escalating to the first major chlorine gas attack at the Second Battle of Ypres in 1915.[5][9][13] **Phenylcarbylamine chloride**, as a lachrymator, would have been employed to harass and demoralize troops, forcing them to don cumbersome gas masks

and reducing their combat effectiveness.[6] While not as lethal as phosgene or as persistent and insidious as mustard gas, its role was to create a tactical advantage by causing immediate and debilitating irritation.[5][6]

Decontamination and Safety Protocols

Due to its high toxicity, strict safety protocols are necessary when handling **phenylcarbylamine chloride**.

Decontamination Procedures

In the event of a spill, the area should be evacuated. The liquid should be absorbed using an inert material such as vermiculite, dry sand, or earth, and then placed in sealed containers for disposal as hazardous waste. The affected area should be thoroughly ventilated and washed.

Personal Protective Equipment (PPE):

- Full-face respirator with appropriate cartridges for organic vapors and acid gases.
- Chemical-resistant gloves and clothing.
- Eye protection (goggles and face shield).

Analytical Methods for Detection

The detection and identification of **phenylcarbylamine chloride** in environmental or biological samples would likely employ modern analytical chemistry techniques. While specific validated methods for this compound are not readily available in the literature, a standard approach would involve gas chromatography-mass spectrometry (GC-MS).

Proposed GC-MS Protocol

Sample Preparation: Extraction of the analyte from the sample matrix using an appropriate organic solvent.

GC Conditions:

- Column: A non-polar or semi-polar capillary column (e.g., 5% phenyl-methylpolysiloxane).

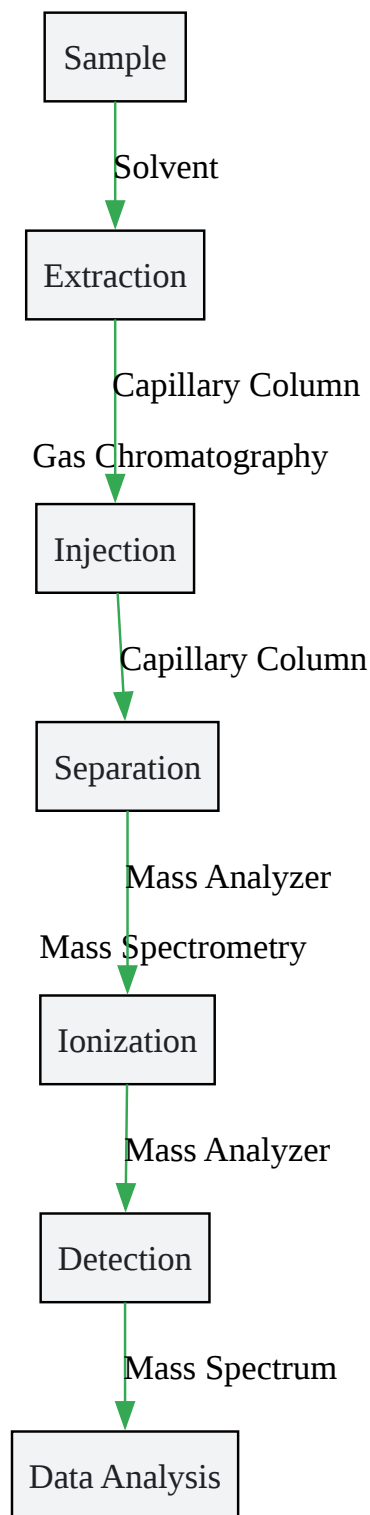
- Injector: Splitless injection for trace analysis.
- Oven Program: A temperature ramp from a low initial temperature (e.g., 50°C) to a high final temperature (e.g., 250°C) to ensure the elution of the compound.

MS Conditions:

- Ionization: Electron Ionization (EI) at 70 eV.
- Detection: Scanning for a mass range that includes the molecular ion (m/z 173, 175) and expected fragment ions.

Expected Mass Spectrum: The mass spectrum of **phenylcarbylamine chloride** would be expected to show a molecular ion peak and characteristic fragmentation patterns resulting from the loss of chlorine atoms and cleavage of the phenyl group. Based on the spectra of similar compounds like phenyl isocyanate and chloro-substituted phenyl isocyanides, key fragments would likely include ions corresponding to the phenyl group (m/z 77) and the phenyl isocyanide cation (m/z 103).^[14]^[15]

Sample Preparation

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Caption: General Workflow for GC-MS Analysis.

Conclusion

Phenylcarbylamine chloride, though a lesser-known chemical warfare agent of World War I, provides valuable insights into the early technological and tactical evolution of chemical warfare. Its properties as a potent lachrymator and respiratory irritant made it an effective incapacitating agent. Understanding its synthesis, toxicology, and historical context is crucial for researchers in the fields of chemistry, toxicology, and history, as well as for professionals involved in chemical defense and drug development who may study the effects of similar reactive compounds on biological systems.

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